

Safety and handling precautions for ethylenediamine dihydrochloride

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Compound of Interest

Compound Name: *Ethylenediamine dihydrochloride*

Cat. No.: *B146915*

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An In-depth Technical Guide on the Safety and Handling of **Ethylenediamine Dihydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylenediamine dihydrochloride (CAS No. 333-18-6) is a white crystalline solid that is highly soluble in water.^[1] It is the dihydrochloride salt of ethylenediamine and finds use in various applications, including as a stabilizer in pharmaceutical creams and in chemical synthesis.^{[2][3]} Due to its hazardous properties, a thorough understanding of its safety and handling precautions is crucial for personnel in research and drug development. This guide provides comprehensive information on the safe handling, storage, and emergency procedures for **ethylenediamine dihydrochloride**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **ethylenediamine dihydrochloride** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Ethylenediamine Dihydrochloride**

Property	Value	References
Chemical Formula	$C_2H_8N_2 \cdot 2HCl$	[4]
Molecular Weight	133.02 g/mol	[5][6]
Appearance	White to off-white crystalline powder/solid	[2][4][5]
Odor	Slight ammonia-like odor	[2][4]
Melting Point	>300 °C	[7]
Solubility in Water	300 g/L (at 20 °C)	[1][7]
pH	3.9 - 5.0 (for a 10% solution)	[4]
Stability	Stable under normal conditions, but is hygroscopic.	[7][8][9]

Hazard Identification and Classification

Ethylenediamine dihydrochloride is classified as a hazardous substance.[10] Its hazard classifications according to the Globally Harmonized System (GHS) are summarized in Table 2.

Table 2: GHS Hazard Classification for **Ethylenediamine Dihydrochloride**

Hazard Class	Category	Hazard Statement	Signal Word	Pictograms	References
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Danger	GHS07	[4] [5] [9]
Corrosion/Irritation	2	H315: Causes skin irritation	Danger	GHS07	[5] [9]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	Danger	GHS07	[5] [9]
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	Danger	GHS08	[5] [9]
Skin Sensitization	1	H317: May cause an allergic skin reaction	Danger	GHS07	[5] [9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Danger	GHS07	[5] [9]

Toxicological Information

Exposure to **ethylenediamine dihydrochloride** can lead to various adverse health effects. A summary of acute toxicity data is provided in Table 3.

Table 3: Acute Toxicity Data for **Ethylenediamine Dihydrochloride**

Exposure Route	Species	Value	References
Oral LD50	Mouse	1620 mg/kg	[8] [11]
Dermal LD50	Rabbit	>6400 mg/kg	[8] [11]

Key Health Effects:

- Inhalation: May cause respiratory irritation and sensitization, potentially leading to asthma-like symptoms.[\[5\]](#)[\[11\]](#)
- Skin Contact: Causes skin irritation and may lead to allergic skin reactions (allergic contact dermatitis).[\[5\]](#)[\[6\]](#)[\[10\]](#)
- Eye Contact: Causes serious eye irritation.[\[5\]](#)[\[10\]](#)
- Ingestion: Harmful if swallowed, and may cause irritation of the digestive tract.[\[5\]](#)[\[8\]](#)
- Chronic Exposure: Repeated exposure may lead to asthma.[\[11\]](#) Adverse reproductive effects have been reported in humans.[\[8\]](#)

Handling and Storage

Handling Precautions

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[11\]](#)
- Do not breathe dust.[\[5\]](#)[\[9\]](#)
- Use only in a well-ventilated area, and provide appropriate exhaust ventilation where dust is formed.[\[8\]](#)[\[9\]](#)[\[11\]](#)
- Minimize dust generation and accumulation.[\[8\]](#)
- Wash hands thoroughly after handling and before breaks.[\[8\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[8][9][11]
- Keep the container tightly closed.[8][9][11]
- Due to its hygroscopic nature, protect it from moisture.[8][11]
- Store away from incompatible materials.[8]

Incompatible Materials

- Strong oxidizing agents.[8][11]
- Moisture.[8]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **ethylenediamine dihydrochloride**.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specifications	References
Eye/Face Protection	Chemical safety goggles or a face shield are recommended.	[5][8][9]
Skin Protection	Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.	[5][8][9][10]
Respiratory Protection	In case of insufficient ventilation or when dust is generated, wear a NIOSH (US) or EN 143 (EU) approved particulate respirator.	[5][8][9][10]

First Aid Measures

In case of exposure, immediate medical attention is required. The following first aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8][9][11]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the affected area with soap and water. Seek medical attention.[8][9][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][8][11]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give them 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][8][11]

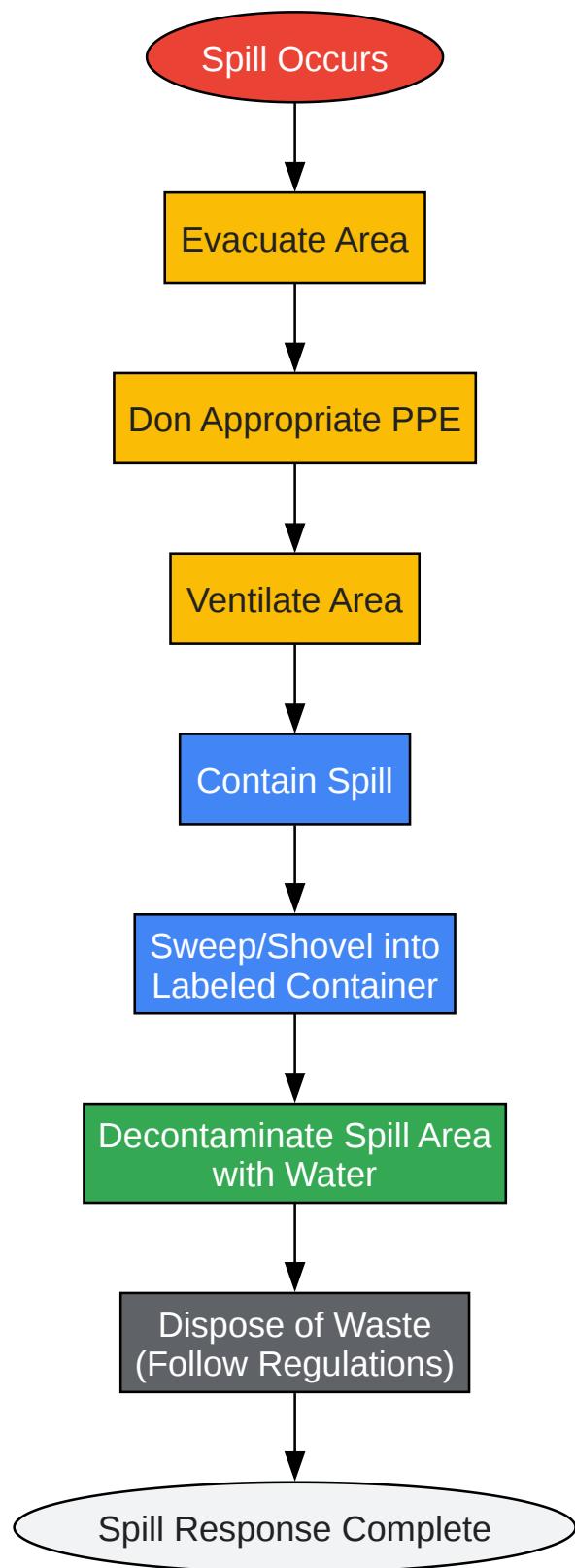
Caption: First aid procedures for different exposure routes to **ethylenediamine dihydrochloride**.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate unnecessary personnel from the area.[5] Wear appropriate personal protective equipment (PPE) as outlined in Section 6.[5][9] Avoid breathing dust and prevent contact with skin and eyes.[5][9]
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[5][9]
- Containment and Cleanup:
 - Ventilate the area of the spill.[5][8]

- For small spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[8]
- For larger spills, use a shovel to put the material into a convenient waste disposal container.[10]
- Avoid generating dust during cleanup.[8][9]
- Clean the spill area thoroughly with water.[10]



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Caption: Logical workflow for handling an **ethylenediamine dihydrochloride** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][11]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[5]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including hydrogen chloride, nitrogen oxides, and carbon monoxide.[8][11]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

Disposal Considerations

- Dispose of waste material in accordance with all applicable local, regional, national, and international regulations.[4][5]
- Waste should be treated as hazardous.[4]
- Do not allow the product to enter drains or the environment.[9]
- Contaminated packaging should also be disposed of as hazardous waste.[4] One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[9]

Experimental Protocols

Protocol for Neutralization of Small Spills

For small spills on a laboratory bench, after mechanical cleanup, the area can be neutralized. Given that **ethylenediamine dihydrochloride** is the salt of a weak base and a strong acid, its aqueous solution will be acidic. A weak base can be used for neutralization.

Materials:

- Sodium bicarbonate (NaHCO_3) solution (5-10%)

- pH indicator strips or a calibrated pH meter
- Appropriate PPE (gloves, goggles, lab coat)
- Wiping materials (e.g., paper towels)
- Labeled waste container

Procedure:

- Ensure all solid material has been mechanically removed as per the spill cleanup procedure in Section 8.
- Apply the sodium bicarbonate solution to the contaminated surface.
- Allow the solution to react for several minutes.
- Check the pH of the surface with an indicator strip or pH meter to ensure it is near neutral (pH 6-8).
- Wipe the area clean with absorbent materials.
- Place all used cleaning materials into a labeled hazardous waste container.
- Clean the area again with soap and water.

Conclusion

Ethylenediamine dihydrochloride is a valuable chemical in research and development but poses significant health risks if not handled properly. Adherence to the safety protocols outlined in this guide, including the consistent use of appropriate personal protective equipment, proper handling and storage procedures, and preparedness for emergencies, is essential to ensure a safe working environment. Researchers, scientists, and drug development professionals must be thoroughly familiar with this information before working with this compound.

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